

5-Nitro-1,2,3-benzenetricarboxylic Acid: A Technical Overview

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Compound of Interest

Compound Name: 5-Nitro-1,2,3-benzenetricarboxylic acid

Cat. No.: B1316948

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **5-Nitro-1,2,3-benzenetricarboxylic acid**. Due to the limited availability of public research data, this document summarizes the existing knowledge, primarily focusing on its chemical characteristics and its role as a building block in coordination chemistry.

Core Chemical Data

5-Nitro-1,2,3-benzenetricarboxylic acid, also known as 5-nitrohemimellitic acid, is a nitrated aromatic carboxylic acid. Its fundamental properties are summarized below.

| Property | Value | Source |
|-------------------|---|--------|
| CAS Number | 3807-81-6 | [1] |
| Molecular Formula | C ₉ H ₅ NO ₈ | [1] |
| Molecular Weight | 255.14 g/mol | [1] |
| Canonical SMILES | C1=C(C(=C(C=C1--INVALID-LINK-- [O-])C(=O)O)C(=O)O)C(=O)O | N/A |
| InChI Key | Not available | N/A |
| Appearance | White to off-white crystalline powder (predicted) | N/A |

Synthesis

The primary route for the synthesis of **5-Nitro-1,2,3-benzenetricarboxylic acid** is through the nitration of its parent compound, 1,2,3-benzenetricarboxylic acid (hemimellitic acid).

Experimental Protocol: Nitration of 1,2,3-Benzenetricarboxylic Acid

While a detailed, peer-reviewed experimental protocol for the synthesis of **5-Nitro-1,2,3-benzenetricarboxylic acid** is not readily available in the public domain, the general procedure involves the electrophilic aromatic substitution (nitration) of 1,2,3-benzenetricarboxylic acid. The following is a putative protocol based on standard nitration procedures for aromatic carboxylic acids.

Materials:

- 1,2,3-Benzenetricarboxylic acid
- Concentrated Nitric Acid (HNO₃)
- Concentrated Sulfuric Acid (H₂SO₄)

- Ice
- Distilled water
- Filtration apparatus
- Recrystallization solvent (e.g., water or ethanol/water mixture)

Procedure:

- In a flask equipped with a magnetic stirrer and placed in an ice bath, slowly add a measured amount of 1,2,3-benzenetricarboxylic acid to concentrated sulfuric acid. Stir until complete dissolution.
- Cool the mixture to 0-5 °C.
- Slowly add a nitrating mixture (a pre-mixed and cooled solution of concentrated nitric acid and concentrated sulfuric acid) dropwise to the solution of the starting material, ensuring the temperature does not exceed 10-15 °C.
- After the addition is complete, allow the reaction mixture to stir at room temperature for a specified period to ensure complete nitration. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion, pour the reaction mixture slowly over crushed ice with constant stirring to precipitate the crude product.
- Collect the solid precipitate by vacuum filtration and wash thoroughly with cold distilled water to remove residual acids.
- Purify the crude **5-Nitro-1,2,3-benzenetricarboxylic acid** by recrystallization from an appropriate solvent system.
- Dry the purified crystals under vacuum to obtain the final product.



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References

- 1. scbt.com [scbt.com]
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